

3-Bromopyridine 1-Oxide: A Versatile Building Block for Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopyridine 1-oxide

Cat. No.: B014649

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromopyridine 1-oxide is a highly functionalized heterocyclic compound that has emerged as a pivotal building block in contemporary organic synthesis. Its unique electronic properties, stemming from the interplay between the electron-withdrawing bromine atom and the activating N-oxide group, render it a versatile substrate for a multitude of chemical transformations. This guide provides a comprehensive overview of its synthesis, reactivity, and application, with a focus on its utility in constructing complex molecular architectures relevant to the pharmaceutical and agrochemical industries. The strategic positioning of the bromo and N-oxide functionalities allows for selective manipulation, making it an invaluable tool for introducing the pyridyl moiety into target molecules.

Physicochemical Properties

A summary of the key physical and chemical properties of **3-bromopyridine 1-oxide** is presented below.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 2402-97-3 | |
| Molecular Formula | C ₅ H ₄ BrNO | |
| Molecular Weight | 174.00 g/mol | |
| Appearance | Yellow to brown solid/liquid | |
| Melting Point | 31-42 °C | |
| Boiling Point | 130°C / 2 mmHg | |
| pKa (Predicted) | 0.01 ± 0.10 | |
| Solubility | Soluble in water (50 g/L at 25°C), Methanol | |

Synthesis of 3-Bromopyridine 1-Oxide

The most common and direct method for the preparation of **3-bromopyridine 1-oxide** is the N-oxidation of commercially available 3-bromopyridine. This transformation is typically achieved using oxidizing agents such as hydrogen peroxide in acetic acid or meta-chloroperoxybenzoic acid (m-CPBA) in a chlorinated solvent.

- To cite this document: BenchChem. [3-Bromopyridine 1-Oxide: A Versatile Building Block for Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b014649#3-bromopyridine-1-oxide-as-a-building-block-in-synthesis\]](https://www.benchchem.com/product/b014649#3-bromopyridine-1-oxide-as-a-building-block-in-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com